Technical Whitepaper: 2-bromo-N-(2-methylphenyl)propanamide

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Compound of Interest	
Compound Name:	*2-bromo-N-(2-methylphenyl)propanamide*
CAS No.:	*19397-79-6*
Cat. No.:	*B091314*

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Synthesis, Reactivity, and Application as the Key Prilocaine Intermediate[1][2]

Executive Summary

2-bromo-N-(2-methylphenyl)propanamide (CAS: 19397-79-6), also known as 2-bromo-N-o-tolylpropanamide, is a critical electrophilic intermediate in the pharmaceutical synthesis of amide-type local anesthetics.[1][2][3] Its primary industrial application is as the direct precursor to Prilocaine, a widely used anesthetic in dentistry and minor surgery.[2]

This technical guide details the physicochemical profile, synthesis protocols, and reactivity mechanisms of this compound.[1][2] It is designed for medicinal chemists and process engineers, focusing on the causality behind experimental choices and the rigorous validation of the molecule's identity and purity.[2]

Chemical Profile & Physicochemical Properties[2][3][4][5][6][7][8][9]

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The molecule features an

-bromoamide motif.[2][4] The bromine atom at the

-position activates the carbon center for Nucleophilic Substitution (

), while the ortho-toluidine moiety provides the lipophilic core and steric protection against enzymatic hydrolysis required for anesthetic duration.[2]

Table 1: Physicochemical Specifications

Property	Specification
IUPAC Name	2-bromo-N-(2-methylphenyl)propanamide
CAS Registry	19397-79-6
Molecular Formula	
Molecular Weight	242.11 g/mol
Physical State	Crystalline Solid
Solubility	Soluble in DCM, Chloroform, Ethyl Acetate; Insoluble in Water
Melting Point	Solid (typically >80°C, analog dependent)
Key Functional Groups	Secondary Amide, Alkyl Bromide, Aromatic Ring

Synthesis Protocol: Acylation of o-Toluidine

The synthesis involves a Nucleophilic Acyl Substitution (Schotten-Baumann type reaction) between o-toluidine and 2-bromopropionyl bromide.[1][2]

3.1. Reaction Mechanism

The lone pair on the o-toluidine nitrogen attacks the carbonyl carbon of the acid bromide.[2] The tetrahedral intermediate collapses, expelling the bromide ion.[2] A base is required to neutralize the generated HBr and drive the equilibrium forward.[2]

3.2. Experimental Workflow (Lab Scale)

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Reagents:

- o-Toluidine (1.0 eq)[1][2]
- 2-Bromopropionyl bromide (1.1 eq)[1][2]
- Triethylamine (

) or

  (1.2 eq)[1][2]
- Dichloromethane (DCM) (Solvent, anhydrous)[1][2]

Protocol:

- Preparation: Dissolve o-toluidine and

  in anhydrous DCM under an inert atmosphere (

). Cool the solution to 0°C to control the exotherm.
- Addition: Add 2-bromopropionyl bromide dropwise over 30 minutes. Note: Rapid addition causes overheating and potential racemization or side-product formation.[1][2]
- Reaction: Allow the mixture to warm to Room Temperature (RT) and stir for 2–4 hours. Monitor by TLC (Hexane:EtOAc 3:1).[2]
- Quench & Workup:
  - Wash with 1M HCl (removes unreacted o-toluidine).[2]
  - Wash with Saturated

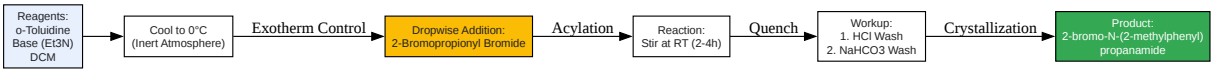
    (removes acidic byproducts).[2]
  - Wash with Brine, dry over

    , and concentrate in vacuo.[1][2]

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- Purification: Recrystallize from Hexane/Ethyl Acetate to yield off-white needles.

3.3. Process Visualization[2][4]



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Figure 1: Step-by-step synthetic workflow for the acylation of o-toluidine.

Reactivity & Application: Prilocaine Synthesis[2]

The defining application of **2-bromo-N-(2-methylphenyl)propanamide** is its conversion to Prilocaine via Nucleophilic Aliphatic Substitution (

).[1][2]

4.1. The Reaction

The

-carbon, bonded to the electron-withdrawing bromine and amide carbonyl, is highly electrophilic.[2] Reaction with propylamine displaces the bromine.[2][5]

- Substrate: **2-bromo-N-(2-methylphenyl)propanamide**
- Nucleophile: Propylamine (excess used to scavenge HBr)[1][2]
- Product: Prilocaine (N-(2-methylphenyl)-2-(propylamino)propanamide)[1][2][6]

4.2. Causality & Optimization[2]

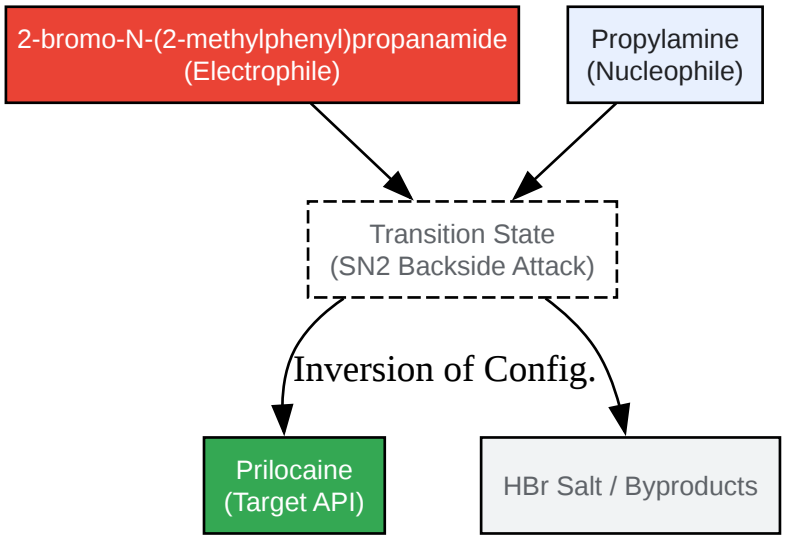
- Excess Amine: Since HBr is generated, at least 2 equivalents of propylamine are needed (one to react, one to form the salt).[1][2] Alternatively, a non-nucleophilic base (e.g., DIPEA) can be added.[1][2]
- Solvent Choice: Polar aprotic solvents (Acetonitrile, DMF) accelerate the

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reaction but may complicate workup.[2] Toluene is often used in industrial settings for easier phase separation.[2]

- Impurity Control: Incomplete reaction leads to residual bromo-intermediate, which is a potential alkylating impurity (genotoxic alert).[1][2] Stringent reaction monitoring (HPLC) is required.[2]

4.3. Pathway Diagram[2][4]



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Figure 2: Reaction pathway transforming the bromo-intermediate into Prilocaine via SN2 mechanism.

Analytical Characterization

Validating the identity of the intermediate is crucial before proceeding to the costly amination step.[2]

Table 2: Expected Spectroscopic Data

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Technique	Feature	Expected Signal / Interpretation
1H NMR (CDCl3)	2.2-2.3 ppm (s, 3H)	Ar-CH3: Methyl group on the aromatic ring.[1][2]
1.8-1.9 ppm (d, 3H)	CH-CH3: Methyl doublet on the propanamide chain.[1][2]	
4.5-4.6 ppm (q, 1H)	CH-Br: Quartet characteristic of the -proton.[1][2]	
7.0-7.8 ppm (m, 4H)	Ar-H: Aromatic protons.[1][2]	
~8.0 ppm (br s, 1H)	NH: Amide proton (exchangeable).[1]	
IR Spectroscopy	1650-1680	C=O[1][2] Stretch: Amide I band.
3200-3300	N-H Stretch: Secondary amide.[1][2]	
Mass Spectrometry	M+ / M+2	Isotope Pattern: Characteristic 1:1 doublet for Bromine (and).[1]

Safety & Handling (HSE)

As an

-haloamide, this compound is a potent alkylating agent.[1][2] It poses specific hazards distinct from the final anesthetic drug.

- Skin/Eye Contact: Causes severe irritation and potential sensitization. The bromine leaving group makes it reactive toward biological nucleophiles (proteins/DNA).[2]

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- Inhalation: Dust or aerosols are respiratory irritants.
- Handling: Must be handled in a chemical fume hood. Double-gloving (Nitrile) is recommended.[2]
- Disposal: Quench with an amine or aqueous base before disposal to destroy the alkylating potential.[2]

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